

An In-depth Technical Guide to the Herbicidal Activity Spectrum of Pyrazosulfuron-ethyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyrazosulfuron-ethyl

Cat. No.: B166691

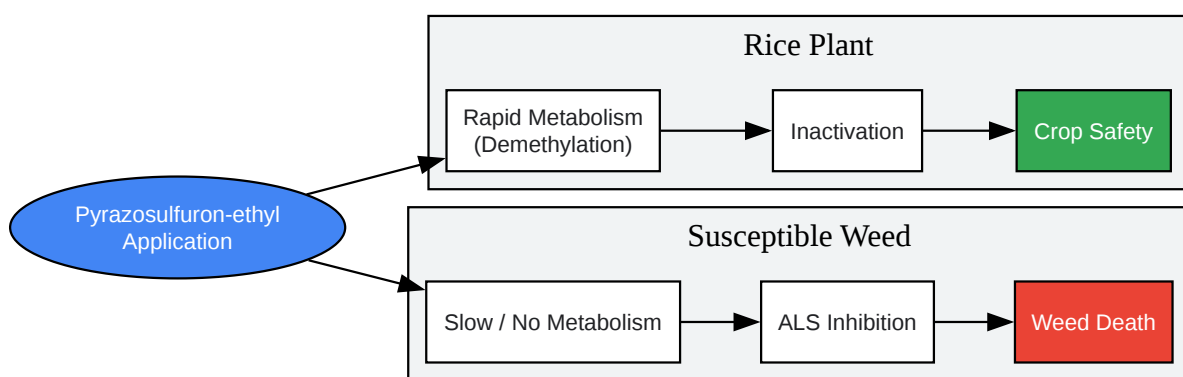
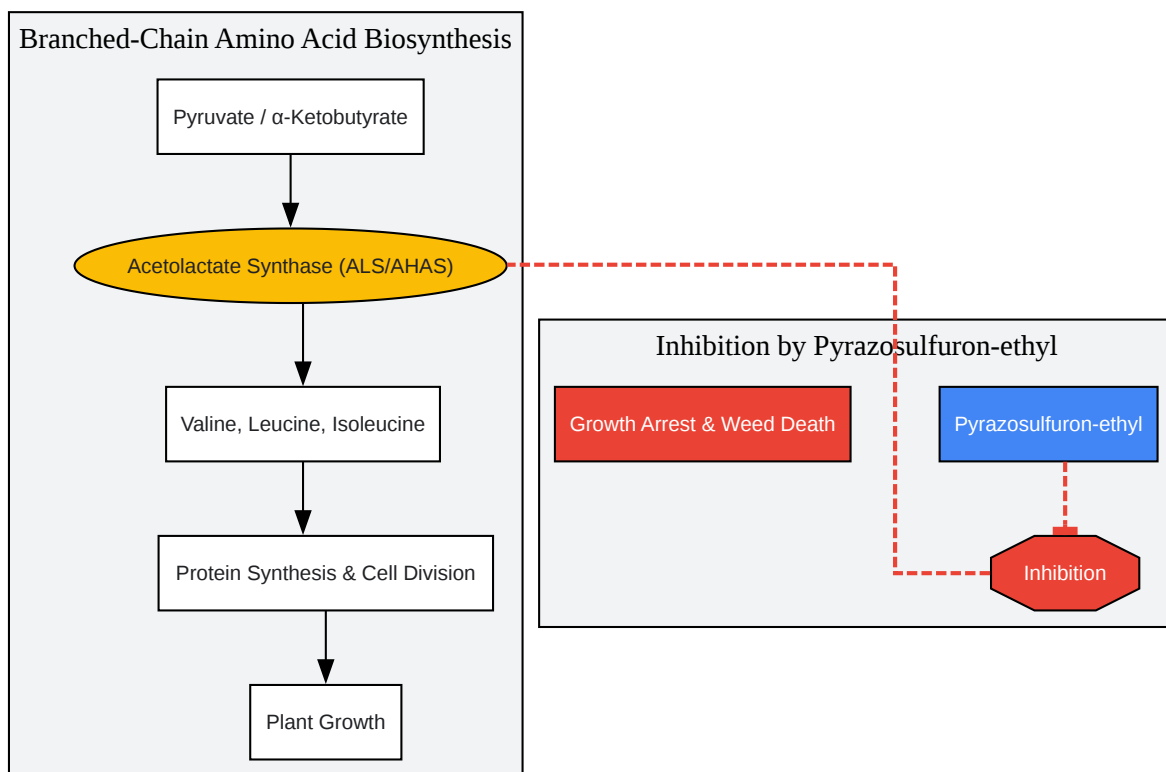
[Get Quote](#)

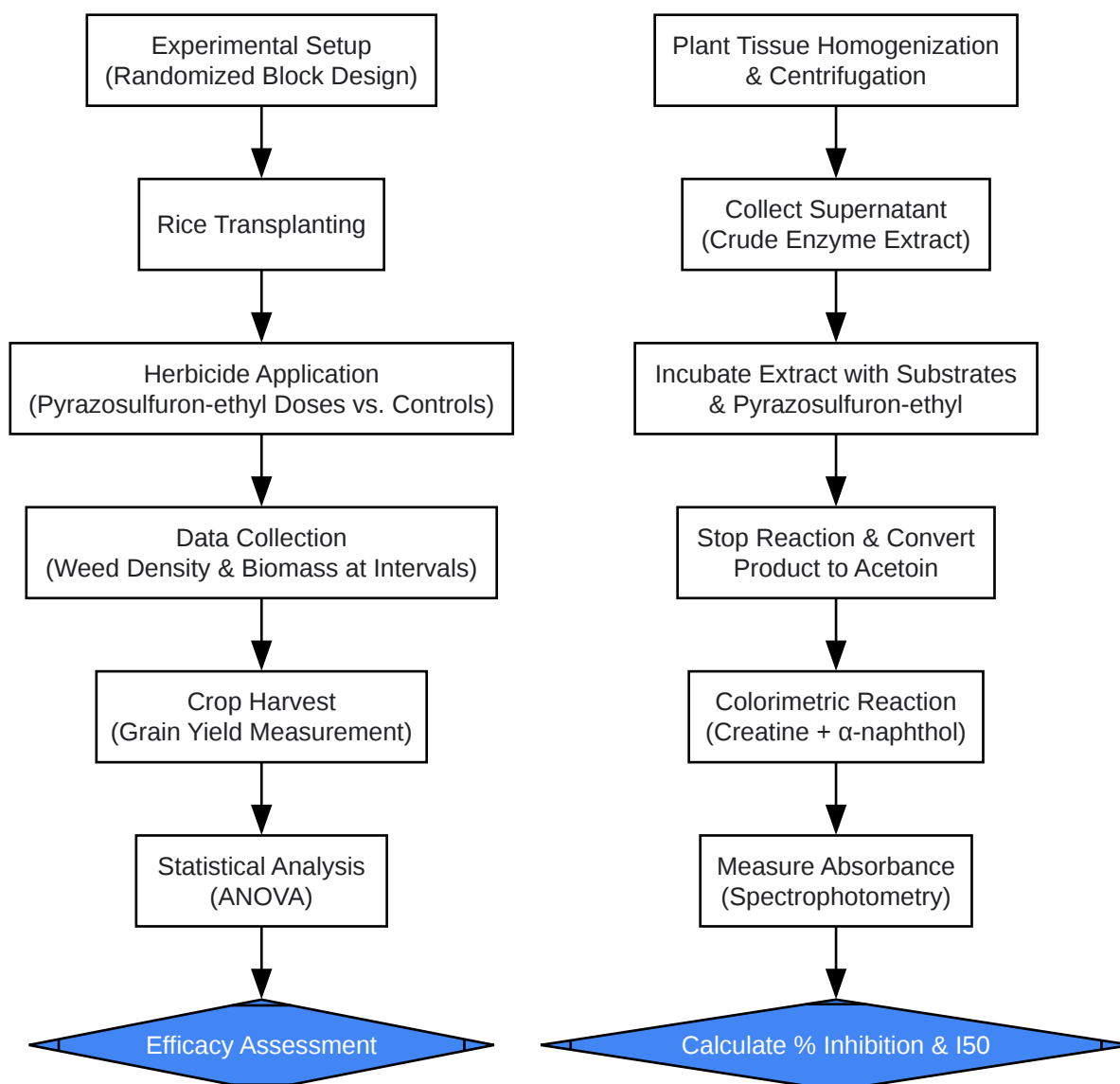
Introduction

Pyrazosulfuron-ethyl is a highly active, systemic herbicide belonging to the sulfonylurea chemical family.^{[1][2][3]} It is widely utilized in agriculture, particularly for selective weed control in rice cultivation. Its efficacy as a pre- and post-emergence herbicide stems from its ability to be absorbed through both the roots and leaves of weeds, translocating to the meristematic tissues where it exerts its effects. This technical guide provides a comprehensive overview of **Pyrazosulfuron-ethyl**'s herbicidal activity, mechanism of action, crop selectivity, and the experimental protocols used to evaluate its performance.

Mechanism of Action

Pyrazosulfuron-ethyl's primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This enzyme is critical in the biosynthesis pathway of branched-chain amino acids—valine, leucine, and isoleucine—which are essential for protein synthesis and cell division in plants. By blocking ALS, **Pyrazosulfuron-ethyl** effectively halts cell division and plant growth, leading to the eventual death of susceptible weeds.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. botanyjournals.com [botanyjournals.com]

- 3. Wholesale Pyrazosulfuron-ethyl 10%WP highly Active sulfonylurea herbicide Manufacturer and Supplier | AgroRiver [agroriver.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Herbicidal Activity Spectrum of Pyrazosulfuron-ethyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166691#pyrazosulfuron-ethyl-herbicidal-activity-spectrum]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com